

purifying barium chlorate recrystallization

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Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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Solubility Data for Barium Chlorate

The success of recrystallization depends on the significant difference in a compound's solubility at high versus low temperatures [1]. The following table provides the solubility of **barium chlorate** ($\text{Ba}(\text{ClO}_3)_2$) in water, which is essential for planning your experiment [2].

Temperature (°C)	Solubility (g per 100 mL of water)
0	20.3
10	26.9
20	33.9
30	41.6
40	49.7
50	66.7
60	84.8
70	105

Recrystallization Procedure for Barium Chlorate

This protocol is adapted from general recrystallization principles to specifically purify **barium chlorate** [1].

• Dissolution

- Weigh your impure sample of **barium chlorate**.
- In a heat-resistant container, bring a volume of deionized water to a boil. The volume should be estimated based on the solubility at 100°C (approximately 105 g/100 mL, extrapolated from the table above).
- Gradually add the impure **barium chlorate** to the hot solvent with continuous stirring. Add just enough solid so that a small amount remains undissolved at the boiling point.
- If the solution is colored by impurities, you can add a small amount of activated carbon and remove it via hot gravity filtration.

• Crystallization

- Once fully dissolved, remove the hot solution from the heat source.
- Allow the solution to cool slowly to room temperature, undisturbed. Slow cooling promotes the formation of larger, purer crystals.
- For further crystallization, place the beaker in an ice-water bath for approximately 10-15 minutes.

• Isolation and Drying

- Set up a vacuum filtration system with a Buchner funnel.
- Pour the cooled crystal suspension into the funnel to collect the purified crystals. Rinse the crystals with a small amount of ice-cold solvent to wash away any adhered mother liquor.
- Continue suction to air-dry the crystals. For final drying, transfer the crystals to a watch glass and leave them in a desiccator.

Troubleshooting FAQ

Q1: My product purity is lower than expected after recrystallization. What could be the cause? Poor impurity rejection can stem from several mechanisms. A structured workflow can help identify the root cause [3]. Common issues include:

- **Inclusions:** If crystals grow too quickly, they can trap impurity-rich mother liquor within their structure. This is often caused by excessively high supersaturation or rapid cooling. To resolve this, ensure slow

cooling and avoid creating a very high supersaturation level [3].

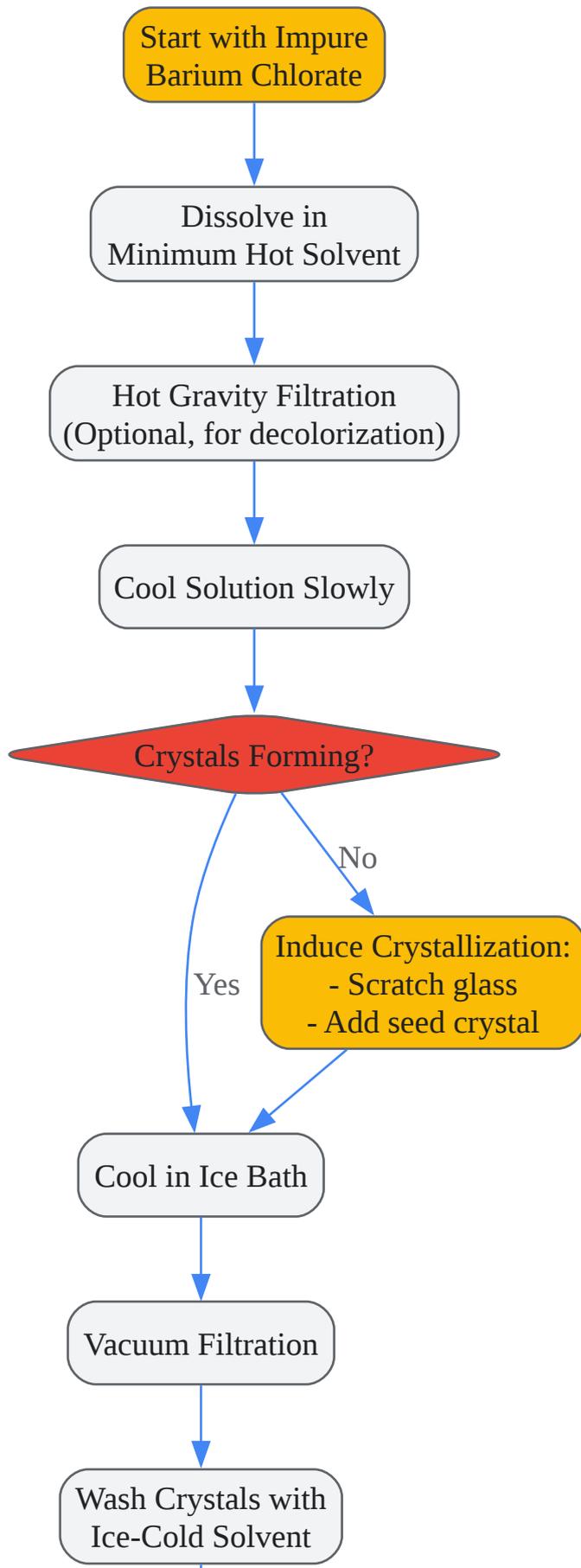
- **Surface Deposition:** Impurities may adsorb onto the crystal surface. This can be addressed by washing the filtered crystals thoroughly with a cold solvent. Modifying crystallization conditions to produce larger crystals can also improve the efficiency of removing surface impurities during filtration [3].
- **Solid Solution Formation:** In some cases, the impurity may be incorporated directly into the crystal lattice due to structural similarity. This is a more complex thermodynamic issue. Identifying this mechanism requires building a binary phase diagram, and the solution may involve changing the solvent or the crystallization technique [3].

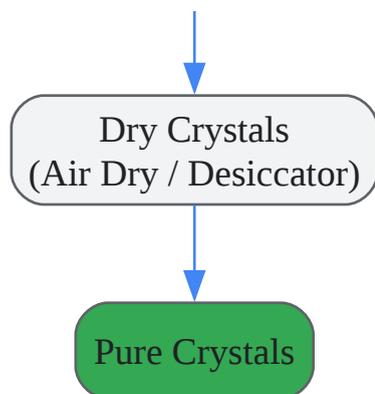
Q2: My solution is supersaturated, but no crystals are forming. What should I do? This is a common issue. You can induce crystallization through several methods:

- **Scratching:** Gently scratch the inside of the beaker with a glass rod at the air-solution interface. The tiny glass particles can act as nucleation sites.
- **Seeding:** Introduce a very small, pure crystal of **barium chlorate** (a "seed" crystal) into the solution to provide a template for crystal growth [1].
- **Slower Cooling:** Ensure the solution is cooling slowly and without vibration or disturbance.

Recrystallization Workflow

The following diagram visualizes the key steps, decision points, and quality control measures in the recrystallization process.





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Important Notes for Practitioners

- **Solvent Selection:** This guide assumes water as the solvent, which is typical for **barium chlorate**. Always verify that your target compound is highly soluble in the hot solvent and poorly soluble in the cold solvent [1].
- **Safety:** While specific hazards for **barium chlorate** are not detailed in the search results, general laboratory safety practices should be followed. Assume all chemicals should be handled with care using appropriate personal protective equipment (PPE).

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References

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3. A Structured Approach To Cope with Impurities during ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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